

# Personal protective equipment for handling BSI-401

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## Compound of Interest

Compound Name: BSI-401

Cat. No.: B172850

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## Essential Safety and Handling Guide for B-401

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This document provides critical safety and logistical information for the handling of **BSI-401**, an investigational poly(ADP-ribose) polymerase-1 (PARP-1) inhibitor. As a potent, cytotoxic agent, adherence to these guidelines is essential to ensure personnel safety and maintain experimental integrity.

## Personal Protective Equipment (PPE)

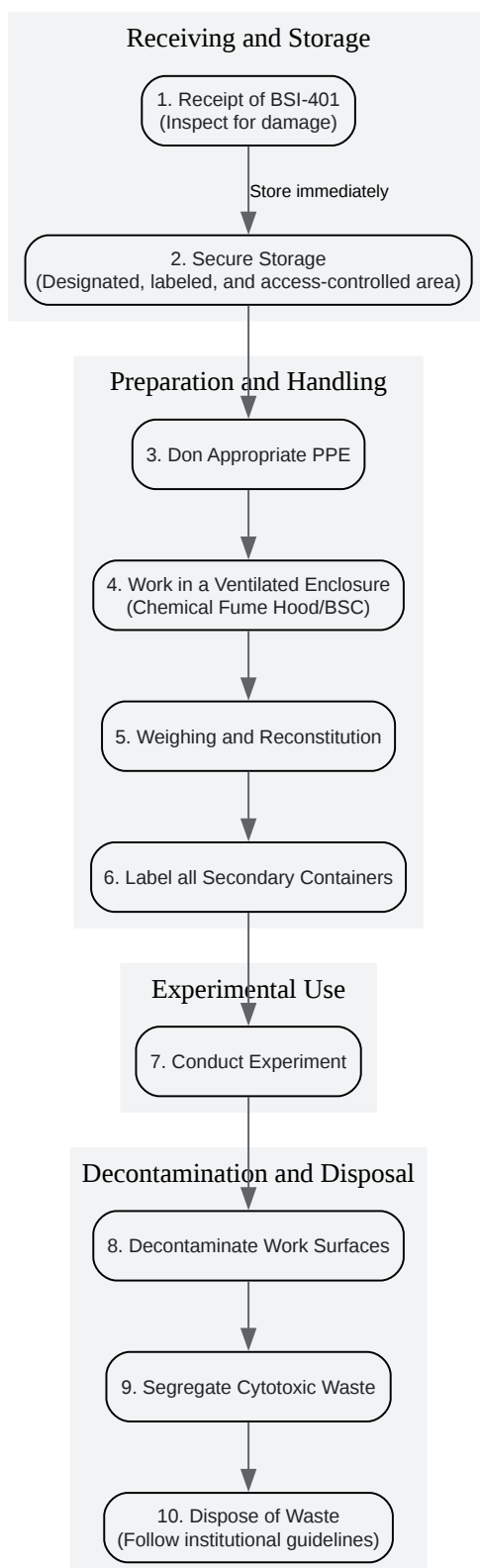
Given the cytotoxic nature of **BSI-401** and related PARP inhibitors, a comprehensive PPE strategy is mandatory to prevent exposure through inhalation, skin contact, or ingestion. The following table summarizes the required PPE for various handling scenarios.

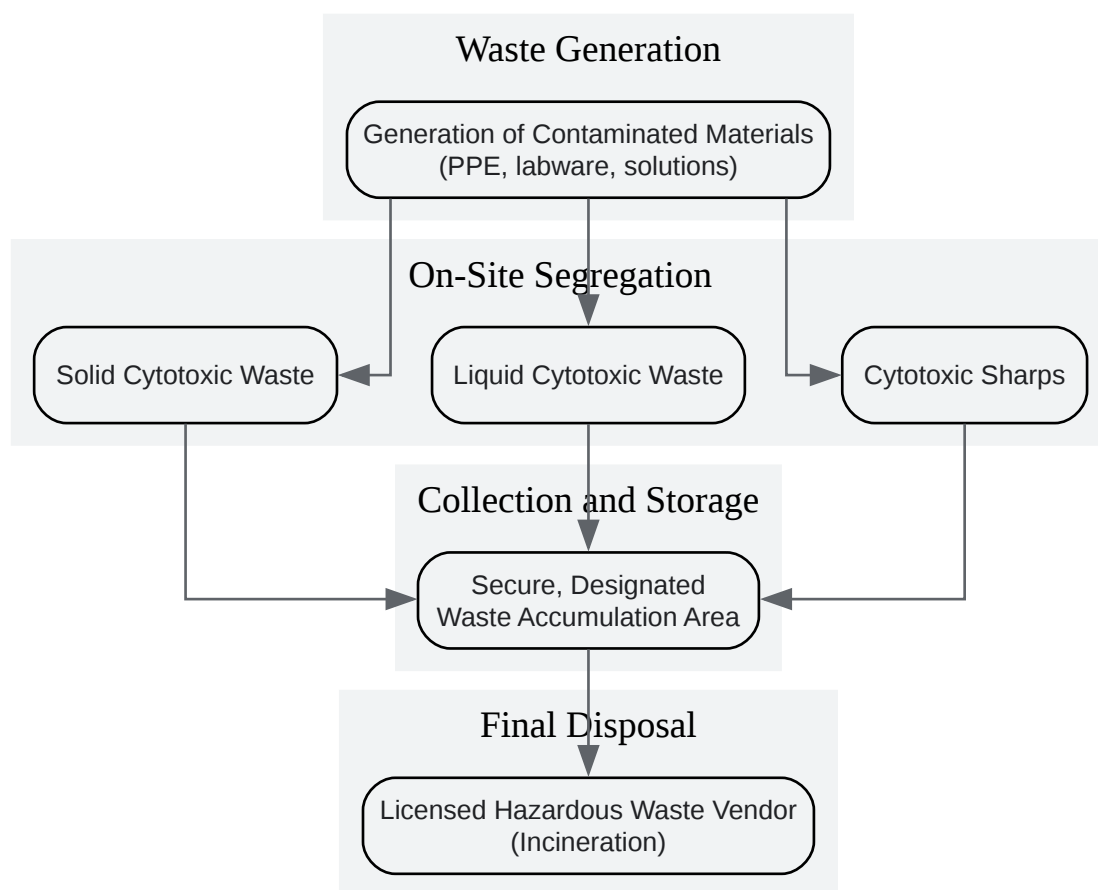
Activity	Required PPE	Specifications and Best Practices
Low-Risk Activities(e.g., handling sealed containers, transport within the lab)	<ul style="list-style-type: none"><li>• Nitrile Gloves (double-gloving recommended)</li><li>• Lab Coat</li><li>• Safety Glasses with Side Shields</li></ul>	Gloves should be changed immediately if contaminated, torn, or punctured. A fresh pair should be donned upon entering the handling area.
High-Risk Activities(e.g., weighing, dissolving, aliquoting, animal dosing)	<ul style="list-style-type: none"><li>• Nitrile Gloves (double-gloving mandatory)</li><li>• Disposable Gown (solid front, long sleeves, tight cuffs)</li><li>• Safety Goggles or Face Shield</li><li>• Respiratory Protection (e.g., N95 or higher-rated respirator)</li></ul>	All high-risk activities must be conducted within a certified chemical fume hood or biological safety cabinet to minimize aerosol generation.

Note: All PPE should be considered contaminated after use and disposed of as cytotoxic waste.

## Operational Plan for Safe Handling

A systematic approach to handling **BSI-401** is crucial. The following workflow outlines the key steps from receipt to disposal.





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